

4-Hydroxyhexan-3-one chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Hydroxyhexan-3-one

CAS No.: 52217-03-5

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An In-depth Technical Guide to 4-Hydroxyhexan-3-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-hydroxyhexan-3-one**, a secondary alpha-hydroxy ketone. It details the chemical structure, physicochemical properties, and spectral data of the molecule. This document includes a representative experimental protocol for its synthesis via acyloin condensation and a summary of its known safety and toxicity information. The information is presented to support researchers, scientists, and professionals in drug development and related fields.

Introduction

4-Hydroxyhexan-3-one, also known as propioin, is an organic compound with the molecular formula $C_6H_{12}O_2$.^{[1][2]} As a secondary alpha-hydroxy ketone, it features a hydroxyl group on

the carbon atom adjacent to a carbonyl group.^[1] This structural motif is of interest in organic synthesis and is found in various biologically active molecules. **4-Hydroxyhexan-3-one** is also a known metabolite produced by *Saccharomyces cerevisiae*.^[1] This guide aims to consolidate the available technical information on **4-hydroxyhexan-3-one**, providing a valuable resource for its application in research and development.

Chemical Structure and Identifiers

The chemical structure of **4-hydroxyhexan-3-one** consists of a six-carbon chain with a ketone at the third position and a hydroxyl group at the fourth position.

Caption: 2D Chemical Structure of **4-Hydroxyhexan-3-one**.

Table 1: Chemical Identifiers for **4-Hydroxyhexan-3-one**

Identifier	Value
IUPAC Name	4-hydroxyhexan-3-one ^[1]
CAS Number	4984-85-4 ^{[1][3]}
Molecular Formula	C ₆ H ₁₂ O ₂ ^{[1][3]}
Molecular Weight	116.16 g/mol ^{[1][3]}
Canonical SMILES	CCC(C(=O)CC)O ^[1]
InChI	InChI=1S/C6H12O2/c1-3-5(7)6(8)4-2/h5,7H,3-4H2,1-2H3 ^{[1][4]}
InChIKey	SKCYVGUCBRYGTE-UHFFFAOYSA-N ^[1]
Synonyms	Propioin, 4-Hydroxy-3-hexanone, Ethyl α-hydroxypropyl ketone ^[1]

The molecule possesses a chiral center at the fourth carbon, and therefore exists as two stereoisomers: (4R)-**4-hydroxyhexan-3-one** and (4S)-**4-hydroxyhexan-3-one**.^{[2][5]}

Physicochemical Properties

A summary of the key physical and chemical properties of **4-hydroxyhexan-3-one** is provided in the table below.

Table 2: Physicochemical Properties of **4-Hydroxyhexan-3-one**

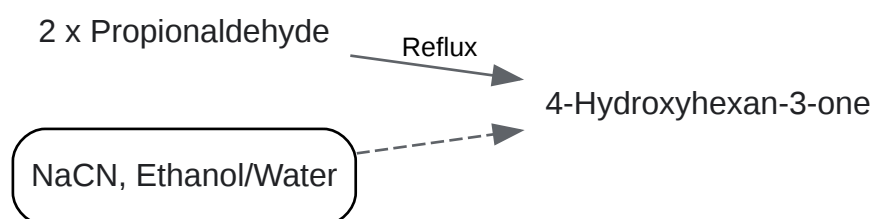
Property	Value	Reference(s)
Appearance	Liquid	[4]
Density	0.956 g/mL	[6]
Boiling Point	167 °C at 760 mmHg	
Flash Point	54 °C (129.2 °F)	[3][4]
Refractive Index	1.434	[6]
Solubility	Soluble in alcohol.	
XLogP3-AA	0.7	[2]

Experimental Protocols

Synthesis of 4-Hydroxyhexan-3-one via Acyloin Condensation

4-Hydroxyhexan-3-one can be synthesized through the acyloin condensation of propionaldehyde. This reaction involves the cyanide-catalyzed dimerization of the aldehyde to form the α -hydroxy ketone.

Reaction Scheme:



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Caption: Synthesis of **4-Hydroxyhexan-3-one**.

Experimental Protocol:

- Materials:
 - Propionaldehyde
 - Sodium cyanide (NaCN)
 - Ethanol
 - Water
 - Diethyl ether
 - Saturated sodium bicarbonate solution
 - Anhydrous magnesium sulfate
 - Hydrochloric acid (for neutralization)
- Apparatus:
 - Round-bottom flask
 - Reflux condenser
 - Stirring plate
 - Separatory funnel
 - Distillation apparatus
- Procedure:
 - A solution of sodium cyanide in water is added to a solution of propionaldehyde in ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.

- The reaction mixture is refluxed for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature and the ethanol is removed under reduced pressure.
- The remaining aqueous layer is extracted with diethyl ether.
- The combined organic extracts are washed with saturated sodium bicarbonate solution and then with water.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated.
- The crude product is purified by distillation under reduced pressure to yield pure **4-hydroxyhexan-3-one**.

Spectral Data

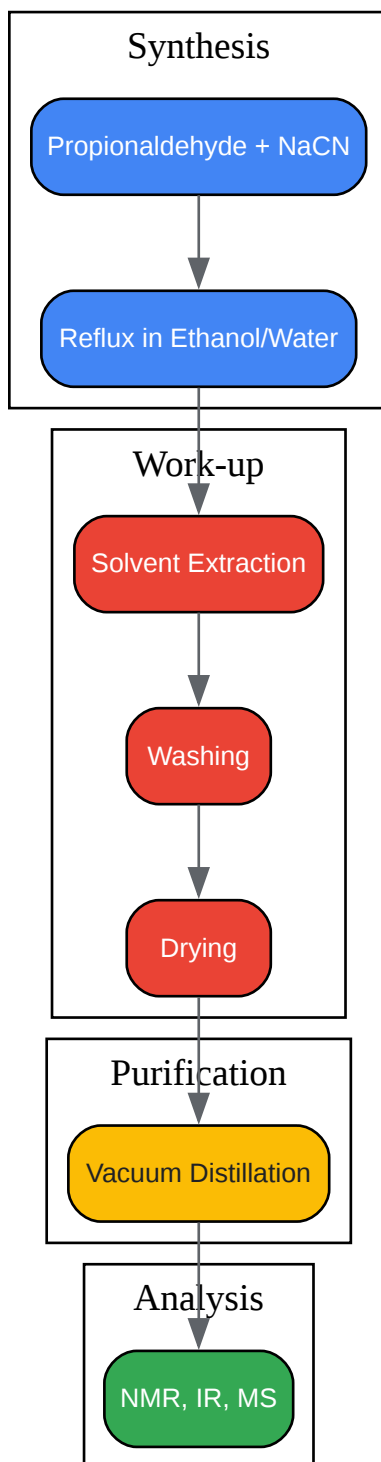
The structural characterization of **4-hydroxyhexan-3-one** is supported by various spectroscopic techniques.

Table 3: Summary of Spectral Data for **4-Hydroxyhexan-3-one**

Technique	Key Features and Observations	Reference(s)
¹ H NMR	Data available on SpectraBase.	[2]
¹³ C NMR	Data available on SpectraBase.	[2]
FTIR (Neat)	Characteristic peaks for O-H and C=O stretching.	[2]
Mass Spec (GC-MS)	Molecular ion peak and characteristic fragmentation pattern observed.	[1][2]

Logical Relationships and Workflows

The synthesis and purification of **4-hydroxyhexan-3-one** follow a logical workflow.



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Caption: Experimental Workflow for **4-Hydroxyhexan-3-one**.

Safety and Handling

4-Hydroxyhexan-3-one is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.[1]

Table 4: GHS Hazard Information for **4-Hydroxyhexan-3-one**

Hazard Class	Hazard Statement
Flammable liquids	H226: Flammable liquid and vapor
Acute toxicity, Oral	H302: Harmful if swallowed
Acute toxicity, Dermal	H312: Harmful in contact with skin
Acute toxicity, Inhalation	H332: Harmful if inhaled

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

Conclusion

This technical guide has summarized the key chemical and physical properties, synthesis, and safety information for **4-hydroxyhexan-3-one**. The provided data tables and diagrams offer a structured overview for easy reference. This compilation serves as a foundational resource for researchers and professionals requiring detailed technical information on this alpha-hydroxy ketone. Further research into its biological activities and potential applications in drug development is warranted.

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